

A Comparative Analysis of AZD8542 and Sonidegib in Cancer Research

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Compound of Interest

Compound Name: AZD8542

Cat. No.: B605783

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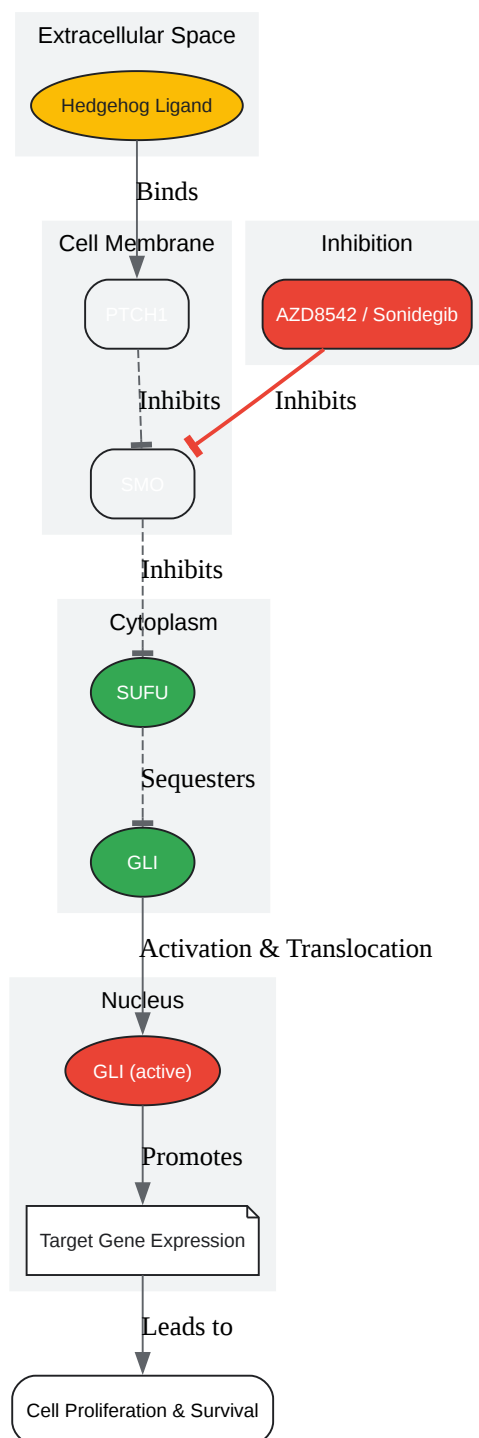
In the landscape of targeted cancer therapies, inhibitors of the Hedgehog (Hh) signaling pathway have emerged as a promising strategy for tumors driven by aberrant pathway activation. Among these inhibitors, sonidegib has gained regulatory approval and established a clinical track record, while **AZD8542** remains an investigational agent. This guide provides a detailed comparative analysis of these two Smoothened (SMO) inhibitors, summarizing their mechanisms of action, available efficacy data, and pharmacological profiles to inform researchers, scientists, and drug development professionals.

Mechanism of Action: Targeting the Smoothened Receptor

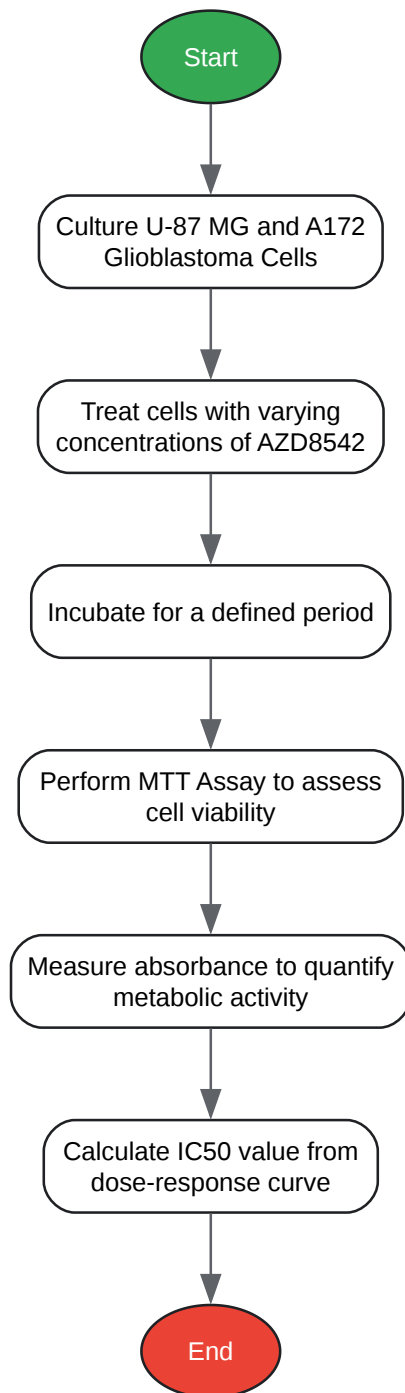
Both **AZD8542** and sonidegib are small molecule inhibitors that target Smoothened (SMO), a key transmembrane protein in the Hedgehog signaling pathway.^{[1][2]} In normal physiological processes, the binding of a Hedgehog ligand (such as Sonic Hedgehog, SHH) to its receptor Patched (PTCH) alleviates the inhibition of SMO.^[1] This allows SMO to transduce a signal that ultimately leads to the activation of GLI transcription factors, which regulate the expression of genes involved in cell proliferation and survival.^[1]

In many cancers, mutations in PTCH or SMO lead to constitutive activation of the Hh pathway, driving tumorigenesis.^[1] By binding to and inhibiting SMO, both **AZD8542** and sonidegib block this signaling cascade, thereby suppressing the growth of Hh-dependent tumors.^{[1][2]}

Simplified Hedgehog Signaling Pathway and Inhibition by AZD8542/Sonidegib



Experimental Workflow for AZD8542 In Vitro Study

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References

- 1. Efficacy and safety of sonic hedgehog pathway inhibitors in cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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